

Preparation of Quin-2 Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: Quin II

Cat. No.: B1215104

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Introduction

Quin-2 is a fluorescent indicator widely used for the measurement of intracellular calcium concentrations ($[Ca^{2+}]_i$). Its utility lies in its high affinity and selectivity for Ca^{2+} over other divalent cations like Mg^{2+} . Upon binding to Ca^{2+} , the fluorescence quantum yield of Quin-2 increases approximately twenty-fold, allowing for the quantification of changes in intracellular calcium levels. Quin-2 is available in two primary forms: the cell-impermeant salt form (e.g., tetrapotassium salt) and the cell-permeant acetoxyethyl (AM) ester form. The AM ester derivative readily crosses cell membranes and is subsequently hydrolyzed by intracellular esterases to the active, membrane-impermeant Quin-2, effectively trapping it within the cytosol. This document provides detailed protocols for the preparation of stock solutions for both forms of Quin-2.

Quantitative Data Summary

For ease of reference and comparison, the key quantitative properties of Quin-2 and its AM ester are summarized in the table below.

Property	Quin-2 (Tetrapotassium Salt)	Quin-2 AM (Acetoxyethyl Ester)
Molecular Weight	693.87 g/mol [1]	Not explicitly found, but used for concentration calculations in protocols.
Solubility	10 mg/mL in water	Soluble in anhydrous DMSO [2]
Recommended Stock Solution Concentration	Dependent on experimental needs, prepared in aqueous buffer.	2-10 mM in anhydrous DMSO
Storage Conditions	Store at -20°C, protect from light. Stock solutions are stable for up to 6 months at -20°C when aliquoted and frozen under an inert gas at pH >10.	Store solid at -20°C or -80°C, away from light and moisture. Store stock solution in single-use aliquots at -20°C or -80°C to avoid repetitive freeze-thaw cycles.
Excitation Wavelength (λ_{ex})	~339 nm [2] [3] (High Ca^{2+} : ~332 nm; Low Ca^{2+} : ~354 nm)	N/A (not fluorescent)
Emission Wavelength (λ_{em})	~492 nm [2] [3] (High Ca^{2+} : ~505 nm; Low Ca^{2+} : ~510 nm)	N/A (not fluorescent)
Dissociation Constant (K_d) for Ca^{2+}	$2.9 \pm 0.2 \text{ nM}$ (at pH 7.5) [4] [5] or 115 nM [2]	N/A (hydrolyzed to Quin-2)
Dissociation Constant (K_d) for Mg^{2+}	$89 \pm 5 \mu\text{M}$ (at pH 7.5) [4] [5]	N/A (hydrolyzed to Quin-2)

Experimental Protocols

Protocol 1: Preparation of Quin-2 Tetrapotassium Salt Stock Solution

The tetrapotassium salt of Quin-2 is water-soluble and is typically used for *in vitro* calibration experiments or for direct loading into cells via microinjection.

Materials:

- Quin-2, tetrapotassium salt
- High-purity water (e.g., Milli-Q® or equivalent)
- Appropriate buffer (e.g., HEPES, MOPS)
- Vortex mixer
- Microcentrifuge tubes

Procedure:

- Determine the required concentration and volume of the stock solution based on your experimental design. A common stock solution concentration is 10 mM.
- Calculate the mass of Quin-2 tetrapotassium salt needed. For example, to prepare 1 mL of a 10 mM stock solution:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 693.87 g/mol = 6.94 mg
- Weigh the calculated amount of Quin-2 tetrapotassium salt in a microcentrifuge tube.
- Add the appropriate volume of high-purity water or your desired aqueous buffer to the tube.
- Vortex thoroughly until the solid is completely dissolved. The solution should be a clear, pale yellow.^[3]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C, protected from light. For long-term storage, it is recommended to freeze under an inert gas at a pH greater than 10.

Protocol 2: Preparation of Quin-2 AM Stock Solution

Quin-2 AM is the membrane-permeant form used for loading into live cells. It is insoluble in water and must be dissolved in an anhydrous organic solvent, typically dimethyl sulfoxide (DMSO).

Materials:

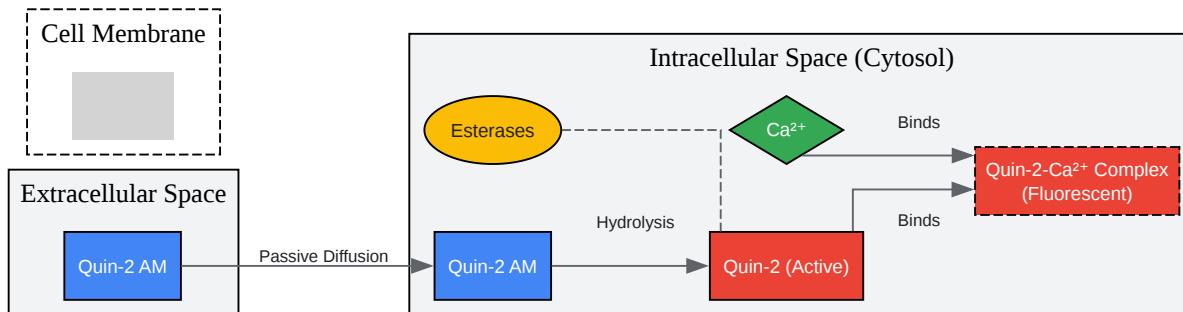
- Quin-2, acetoxyethyl (AM) ester
- Anhydrous dimethyl sulfoxide (DMSO)
- Vortex mixer
- Microcentrifuge tubes

Procedure:

- Equilibrate the Quin-2 AM vial and anhydrous DMSO to room temperature before opening to prevent moisture condensation, which can hydrolyze the AM ester.
- Prepare a stock solution in the range of 2-10 mM in anhydrous DMSO. For example, to prepare 100 μ L of a 10 mM stock solution (assuming a similar molecular weight to the free acid for initial estimation, though precise molecular weight should be obtained from the supplier):
 - Note: The exact mass will depend on the molecular weight of the specific Quin-2 AM product, which should be provided by the supplier.
- Add the appropriate volume of anhydrous DMSO to the vial of pre-weighed Quin-2 AM.
- Vortex thoroughly until the solid is completely dissolved. This may take some time.
- Aliquot the stock solution into small, single-use volumes in tightly sealed microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C, protected from light and moisture.

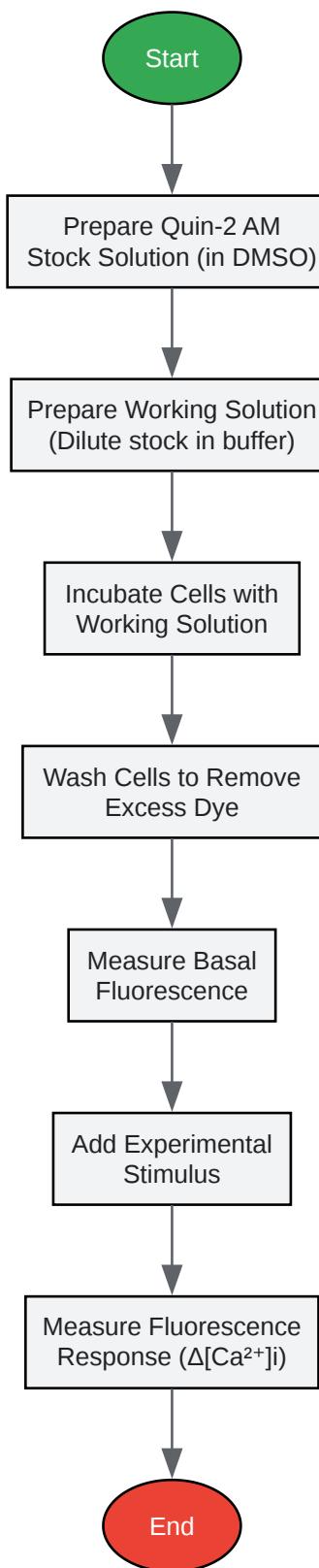
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the mechanism of Quin-2 AM cell loading and a general experimental workflow for measuring intracellular calcium.



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Caption: Mechanism of Quin-2 AM loading and activation in a cell.



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Caption: General workflow for intracellular calcium measurement using Quin-2 AM.

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